

Safeguarding Your Research: Essential Safety and Handling Protocols for Antibacterial Agent 181

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Compound of Interest

Compound Name: Antibacterial agent 181

Cat. No.: B12373137

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This guide provides critical safety and logistical information for the handling and disposal of **Antibacterial Agent 181** (also known as Compound 3f). Adherence to these protocols is essential for ensuring a safe laboratory environment and the integrity of your research.

Antibacterial Agent 181 is a potent, cationic antibacterial agent derived from ciprofloxacin, exhibiting low cytotoxicity.^{[1][2]} It is effective against both Gram-positive (*Staphylococcus aureus*) and Gram-negative (*Escherichia coli*) bacteria.^{[1][2][3]}

Key Operational Data

A summary of essential quantitative data for **Antibacterial Agent 181** is provided below for quick reference.

Property	Value	Source
Minimum Inhibitory Concentration (MIC) vs. <i>S. aureus</i>	2 µg/mL	[1][2][3]
Minimum Inhibitory Concentration (MIC) vs. <i>E. coli</i>	2 µg/mL	[1][2][3]
Recommended Storage	Room temperature in the continental US; may vary elsewhere. Refer to the Certificate of Analysis for specific instructions.	[2]

Personal Protective Equipment (PPE) Protocol

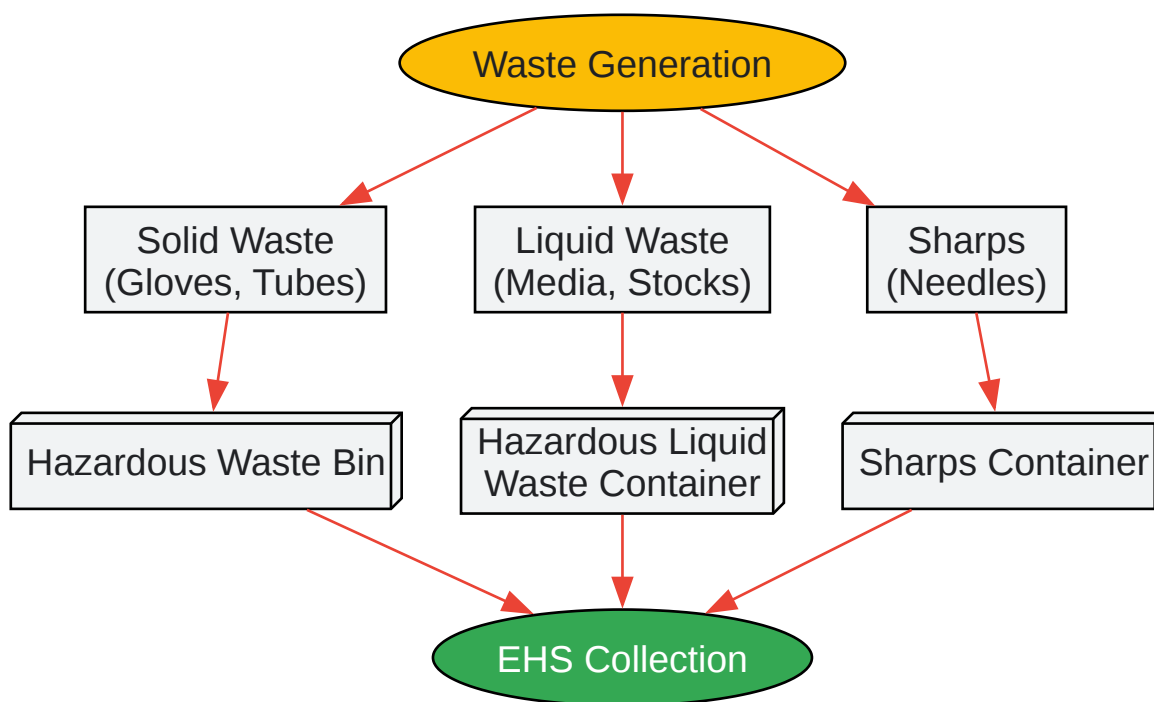
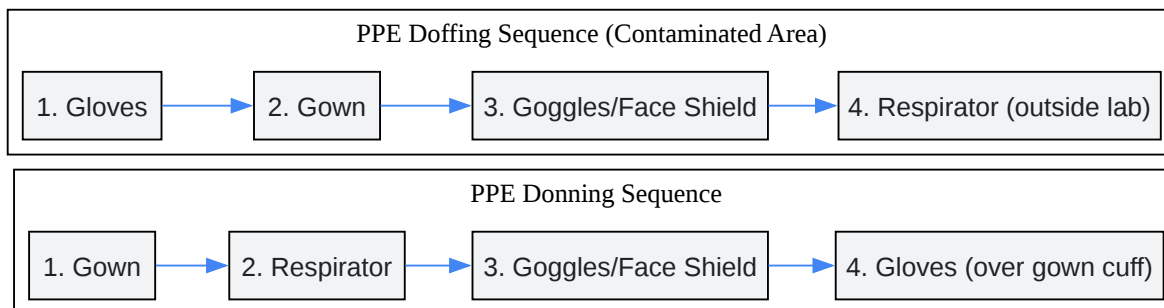
Due to the potent nature of **Antibacterial Agent 181**, a multi-layered approach to personal protection is mandatory. The following PPE must be worn at all times when handling the agent, whether in solid or solution form.

PPE Category	Required Equipment	Rationale
Hand Protection	Nitrile or neoprene powder-free gloves (double-gloving recommended)	Prevents dermal absorption and contamination.
Body Protection	Disposable gown or dedicated lab coat	Protects skin and clothing from spills and aerosol exposure.
Eye and Face Protection	Safety glasses with side shields or safety goggles	Protects against splashes and airborne particles.
Respiratory Protection	A fit-tested N95 respirator or higher	Recommended when handling the powdered form to prevent inhalation.

Note: All PPE should be donned before entering the designated handling area and removed before exiting. Proper doffing and disposal procedures are critical to prevent cross-

contamination.

Below is a workflow for the appropriate donning and doffing of PPE when handling **Antibacterial Agent 181**.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Antibacterial agent 181_TargetMol [targetmol.com]
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